

Structure and Utility of 4-(phenylazo)benzyl Chloroformate: A Technical Guide

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Compound of Interest

Compound Name: *p*-(Phenylazo)benzyl
chloroformate

CAS No.: 55592-99-9

Cat. No.: B15176371

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Executive Summary

4-(phenylazo)benzyl chloroformate (CAS: 55592-99-9) is a specialized bifunctional reagent merging the photophysical properties of azobenzene with the chemical reactivity of a chloroformate.^[1] It serves as a critical building block in photopharmacology and chemical biology, allowing researchers to install a photoswitchable "Azo-Cbz" (azobenzene-carboxybenzyl) moiety onto amines, alcohols, or thiols.^[1]

This guide details the structural properties, synthesis, and application of this compound, specifically focusing on its role in creating Photoswitchable Orthogonal Remotely Tethered Ligands (PORTLs) and light-responsive peptide protectants.^[1]

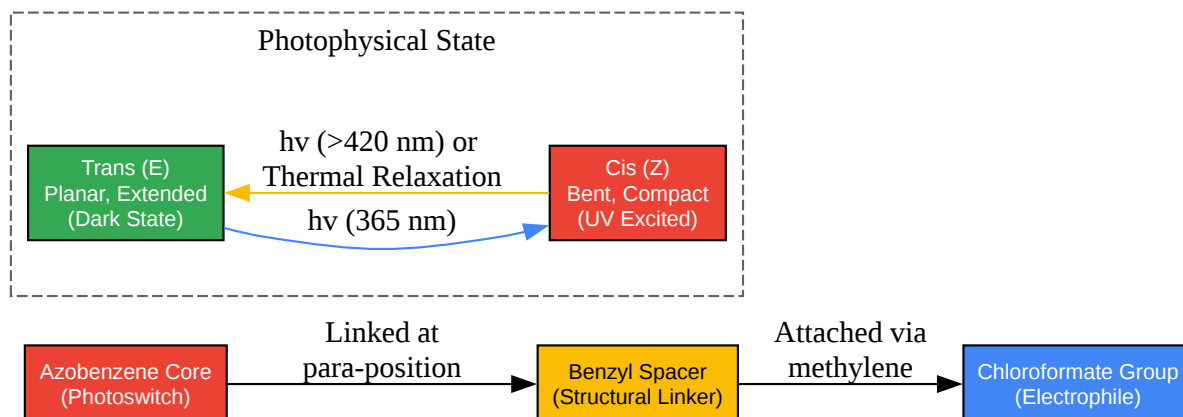
Chemical Profile & Structural Analysis^{[1][2][3]}

The molecule consists of three distinct functional zones, each serving a specific purpose in drug design and material synthesis.

Feature	Specification
IUPAC Name	(4-phenyldiazenylphenyl)methyl carbonochloridate
CAS Number	55592-99-9
Molecular Formula	C ₁₄ H ₁₁ ClN ₂ O ₂
Molecular Weight	274.70 g/mol
Appearance	Orange to Red Solid (due to azo chromophore)
Solubility	Soluble in DCM, THF, Toluene; Decomposes in Water
Storage	-20°C, under inert atmosphere (Argon/Nitrogen), moisture-sensitive

Structural Logic

- The Reactive Head (Chloroformate): The electrophilic carbonyl center () is susceptible to nucleophilic attack.^[1] It reacts rapidly with amines to form carbamates (urethanes) or with alcohols to form carbonates.^[1]
- The Spacer (Benzyl Group): Provides steric separation and electronic insulation between the reactive center and the chromophore.^[1] It mimics the classic Cbz (Z) protecting group structure.^{[1][2]}
- The Photoswitch (Azobenzene): The phenylazo core undergoes reversible isomerization.^[1] In the dark (thermodynamic ground state), it exists as the planar trans (E) isomer.^[1] Upon irradiation with UV light (365 nm), it converts to the bent cis (Z) isomer, significantly altering the spatial geometry of the attached molecule.^[1]



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Figure 1: Structural decomposition and photophysical isomerization states of 4-(phenylazo)benzyl chloroformate.

Synthesis Protocol: The Triphosgene Route[5][6]

While early syntheses utilized phosgene gas, modern safety protocols favor Triphosgene (Bis(trichloromethyl) carbonate).[1] This solid reagent is safer to handle and allows for precise stoichiometry.[1]

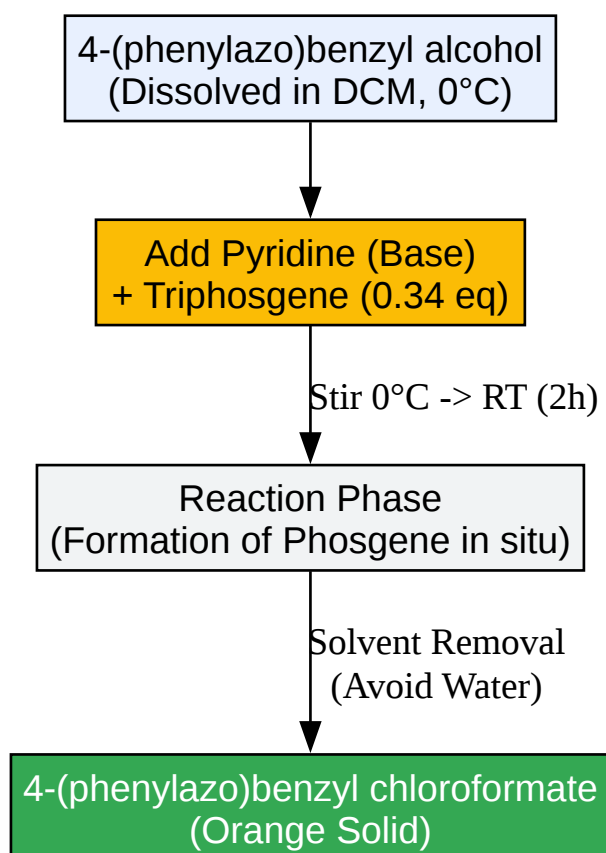
Precursor: 4-(phenylazo)benzyl alcohol.[1]

Reagents

- Substrate: 4-(phenylazo)benzyl alcohol (1.0 eq)
- Reagent: Triphosgene (0.34 eq) (Generates 1.0 eq phosgene in situ)[1]
- Base: Pyridine or Triethylamine (1.0 - 1.1 eq) to scavenge HCl.[1]
- Solvent: Anhydrous Dichloromethane (DCM) or THF.[1]

Step-by-Step Methodology

- Setup: Flame-dry a round-bottom flask and purge with Argon. Add 4-(phenylazo)benzyl alcohol and dissolve in anhydrous DCM. Cool to 0°C in an ice bath.
- Base Addition: Add Pyridine (1.1 eq) dropwise.^[1] The base is critical to neutralize the HCl byproduct, preventing acid-catalyzed degradation.
- Triphosgene Activation: Dissolve Triphosgene in a separate volume of DCM. Add this solution dropwise to the reaction mixture over 30 minutes.
 - Note: The reaction is exothermic.^{[1][3]} Maintain temperature < 5°C to prevent decomposition.^{[1][4]}
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature (RT) for 2 hours. Monitor conversion via TLC (Note: Chloroformates hydrolyze on silica; treat TLC spot with methanol first to visualize as the methyl carbonate).^[1]
- Workup:
 - Remove solvent under reduced pressure (rotary evaporator) ensuring the bath temperature does not exceed 40°C.^[1]
 - The residue is typically a solid. Due to hydrolytic instability, avoid aqueous workup if possible.^[1] If salts must be removed, a rapid wash with cold dilute HCl and brine, followed by immediate drying over MgSO₄, is permissible but risky.
 - Preferred Purification: Precipitation from dry DCM/Hexane or use crude if purity is sufficient (>95%).^[1]



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Figure 2: Synthesis workflow using the Triphosgene method to minimize hazard.

Mechanism of Action & Reactivity[9][10]

Chemical Reactivity (Bioconjugation)

The chloroformate group is a "hard" electrophile.[1] It reacts preferentially with primary amines (Lysine residues, N-termini) to form stable carbamate linkages.[1]

Reaction:

[1]

This reaction introduces the "Azo-Cbz" group. Unlike standard Cbz groups which are removed via hydrogenolysis, the Azo-Cbz group is often retained to function as a photoswitchable handle, allowing the researcher to manipulate the protein or drug's conformation with light.[1]

Photophysical Mechanism[1]

- Trans State (Dark): The azo group is planar.[1] The distance between the attachment point and the distal phenyl ring is maximal (~9 Å).[1]
- Cis State (Irradiated): Upon 365 nm irradiation, the N=N bond rotates/inverts.[1] The phenyl rings twist, reducing the end-to-end distance (~5.5 Å) and increasing steric bulk.[1]
- Effect: This drastic geometry change can block an active site, distort a peptide helix, or bring two interacting domains closer together.[1]

Applications in Photopharmacology

Photoswitchable Protecting Groups

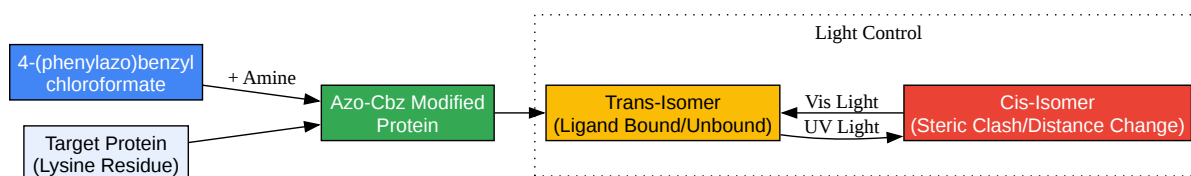
The compound acts as a photoswitchable analogue of the Z-group (Benzyloxycarbonyl).[1] By protecting an amino acid with this reagent, the resulting peptide can be toggled between active and inactive conformations.

- Example: Controlling helix formation in peptides.[1] The trans form may allow helix formation, while the bulky cis form disrupts it (or vice versa depending on placement).[1]

PORTLs (Photoswitchable Orthogonal Remotely Tethered Ligands)

In neurobiology, this reagent is used to tether ligands to receptors (e.g., Glutamate receptors).[1]

- Conjugation: The chloroformate reacts with a lysine near the receptor binding site.[1]
- Tethering: The ligand (attached to the azo core) is now tethered to the receptor.[1]
- Switching: Light controls whether the ligand can reach the binding pocket ("On") or is pulled away ("Off").[1]



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Figure 3: Application pathway for creating photoswitchable protein conjugates.[1]

Safety & Handling Protocols

Hazard Class: Corrosive, Lachrymator, Moisture Sensitive.[1]

- Engineering Controls: Always handle in a certified chemical fume hood. The compound can release HCl gas upon contact with moisture.[5]
- PPE: Wear nitrile gloves (double gloving recommended), safety goggles, and a lab coat.[1]
- Quenching Spills: Do not use water directly.[1] Cover with solid sodium bicarbonate or calcium carbonate to neutralize potential acid generation, then sweep up.
- Storage: Store in a tightly sealed vial wrapped in foil (to prevent accidental isomerization) at -20°C. Desiccate to prevent hydrolysis to the alcohol.

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